

Part 1: Executive Safety & Disposal Summary

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Compound of Interest

Compound Name: BocNH-PEG6-acid

Cat. No.: B14795183

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Parameter	Critical Data
Chemical Name	BocNH-PEG6-acid (21-(tert-butoxycarbonylamino)-4,7,10,13,16,19-hexaoxaheneicosanoic acid)
CAS Number	391684-36-9
Primary Hazard	Irritant (Skin/Eye/Respiratory).[1][2] Combustible liquid/solid.[1]
Waste Stream	Non-Halogenated Organic (Preferred) or Organic Acid.[1]
Incompatibility	Strong Acids (removes Boc, releases isobutylene gas), Oxidizers, Strong Bases.[1]
Drain Disposal	Strictly Prohibited.[1] Despite water solubility, PEG derivatives must not enter sanitary sewers. [1]

Part 2: Technical Analysis & Chemical Behavior

To dispose of **BocNH-PEG6-acid** safely, one must understand its reactive functional groups.^[1]

It is a heterobifunctional crosslinker containing three distinct moieties that dictate its waste classification:

- Carboxylic Acid (-COOH): Makes the molecule mildly acidic.^[1] It can react exothermically with strong bases.
- Boc Group (tert-Butyloxycarbonyl): Acid-labile.^{[1][3][4]} Contact with strong acids (e.g., TFA, HCl) triggers deprotection, releasing isobutylene gas and CO₂.
 - Operational Risk:^[1] If disposed of in a sealed "Acid Waste" container containing concentrated strong acids, the off-gassing can pressurize and rupture the vessel.
- PEG6 Linker: Highly hydrophilic.^[1] While this increases water solubility, it acts as a surfactant and carrier in environmental water systems, necessitating incineration rather than aqueous treatment.

Part 3: Detailed Disposal Protocols

Scenario A: Disposal of Unused Pure Reagent

Applicable for: Expired solids, surplus stock solutions (DMSO/DMF).^[1]

- Segregation: Classify as Non-Halogenated Organic Waste.
 - Note: Although it is an organic acid, most EHS protocols allow weak organic acids (like this PEG derivative) in the general non-halogenated solvent stream unless the volume is >1L.
- Containerization:
 - Dissolve solid residues in a minimal amount of acetone or ethanol if the waste stream is liquid-only.^[1]
 - If solid waste is permitted: Place the vial directly into a wide-mouth HDPE solid waste container.
- Labeling:

- Constituents: "**BocNH-PEG6-acid** in [Solvent]"
- Hazards: "Irritant," "Organic."^[1]

Scenario B: Disposal of Reaction Mixtures (Boc Deprotection)

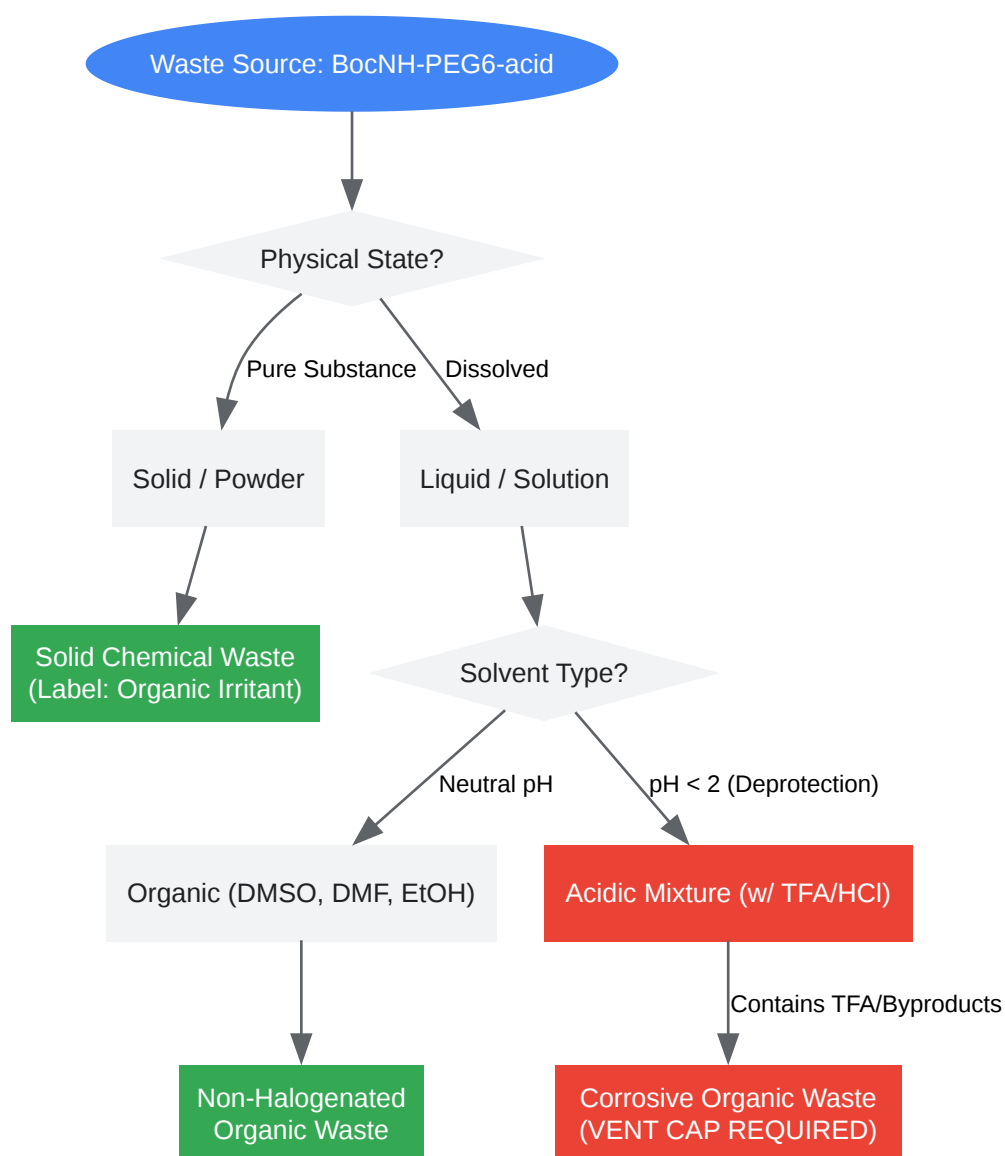
Applicable for: Waste generated after using the reagent, typically containing Trifluoroacetic Acid (TFA).^[3]

CRITICAL WARNING: This waste stream is Corrosive and Volatile.^[3]

- Quenching: Ensure the reaction is fully quenched.^[3] If TFA was used, the mixture is highly acidic.
- Segregation: Classify as Corrosive Acidic Organic Waste.
 - Do NOT mix with organic bases (amines) or bleach (hypochlorite).
- Venting:
 - Boc deprotection generates isobutylene (flammable gas) and CO₂.
 - Protocol: Allow the waste container cap to remain loosely threaded (vented) for 24 hours in a fume hood before sealing for pickup to prevent pressure buildup.

Part 4: Waste Segregation Logic (Visualization)

The following decision tree illustrates the correct routing for **BocNH-PEG6-acid** waste to prevent incompatible mixing.



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Figure 1: Decision matrix for segregating **BocNH-PEG6-acid** waste streams based on physical state and chemical environment.[1]

Part 5: Spill Management Protocol

If **BocNH-PEG6-acid** (solid or liquid) is spilled in the laboratory:

- PPE Required: Nitrile gloves (double gloving recommended for DMSO solutions), safety goggles, lab coat.

- Containment:
 - Solid: Do not sweep dry dust if possible (aerosol risk).[1] Cover with wet paper towels to dampen, then scoop.[1]
 - Liquid: Surround with absorbent pads or vermiculite.[1]
- Decontamination:
 - Wipe the surface with Ethanol (70%) or Isopropanol. The PEG linker makes it sticky; water alone may smear it.
 - Follow with a soap and water wash.[2][5][6][7]
- Disposal of Debris: Place all contaminated wipes and absorbents into a sealed bag and dispose of as Solid Hazardous Waste.

Part 6: Regulatory Framework

- USA (RCRA): While **BocNH-PEG6-acid** is not P-listed or U-listed, it falls under "Process Waste".[1] If mixed with flammable solvents (Flash point <60°C), it becomes D001 (Ignitable). If mixed with TFA, it becomes D002 (Corrosive) [1, 2].
- UK (COSHH): Classified as a substance hazardous to health.[1] Disposal must comply with the Hazardous Waste Regulations 2005.[8] Ensure consignment notes describe the waste as "Laboratory Chemicals, Organic Acid" [3].
- Ecological Impact: PEG derivatives are generally low-toxicity but have high Chemical Oxygen Demand (COD).[1] Zero Discharge (no drain disposal) is the required standard to prevent aquatic oxygen depletion [4].

References

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- BenchChem. (2025).[1] Proper Disposal of Boc-Protected Amino Acids: A Comprehensive Guide. [Link](#)

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